

in vivo and in vitro metabolism of 1,3-Dichloro-2-propanol

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Compound of Interest

Compound Name: 1,3-Dichloro-2-propanol

Cat. No.: B029581

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An In-Depth Technical Guide on the In Vivo and In Vitro Metabolism of **1,3-Dichloro-2-propanol**

Introduction

1,3-Dichloro-2-propanol (1,3-DCP) is a chemical compound of significant interest due to its presence as a contaminant in certain foods and its use as an intermediate in chemical manufacturing.^{[1][2]} It is formed during the production of acid-hydrolyzed vegetable protein and can be found in products like soy sauce.^{[1][2]} Understanding the metabolic fate of 1,3-DCP is crucial for assessing its toxicological risk to humans. This guide provides a comprehensive overview of the in vivo and in vitro metabolism of 1,3-DCP, detailing the metabolic pathways, experimental protocols, and quantitative data for researchers, scientists, and professionals in drug development.

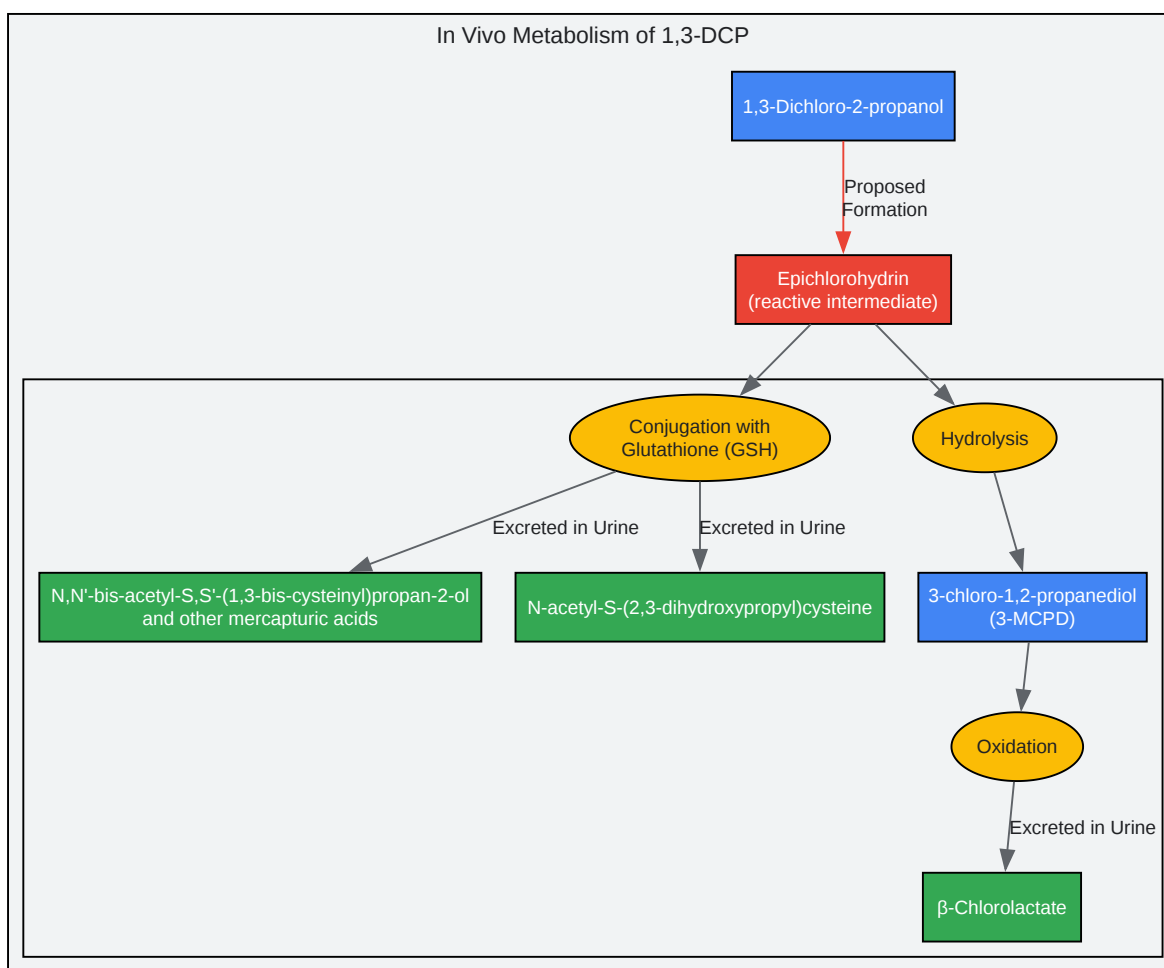
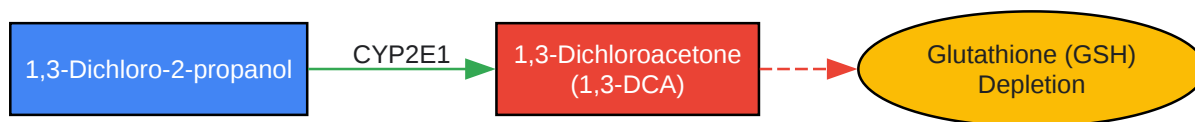
In Vitro Metabolism

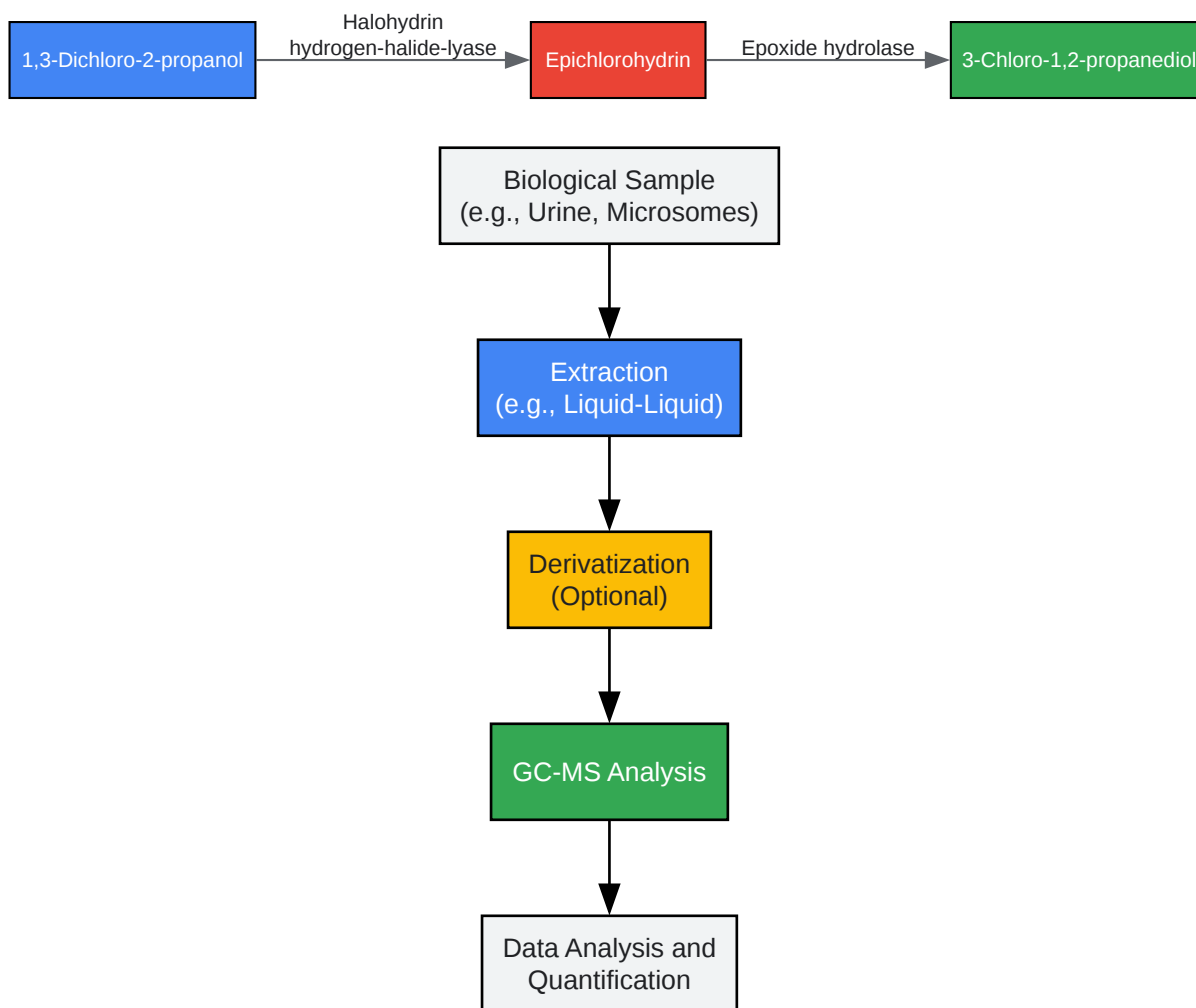
In vitro studies using rat liver preparations have been instrumental in elucidating the initial steps of 1,3-DCP metabolism. These studies have primarily identified an oxidative pathway mediated by the cytochrome P450 (CYP) enzyme system.

Metabolic Pathway

The primary in vitro metabolic pathway involves the oxidation of 1,3-DCP by CYP2E1 to form 1,3-dichloroacetone (1,3-DCA).^{[1][3]} This metabolite is a reactive intermediate that can lead to

the depletion of cellular glutathione (GSH).[1][3][4] The depletion of GSH is a key event in the cytotoxicity of 1,3-DCP.[3][5]





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